

Application Notes and Protocols for Dipropylene Glycol Ethyl Ether in Organic Synthesis

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Compound of Interest

Compound Name: *dipropylene glycol ethyl ether*

Cat. No.: *B106248*

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This document provides detailed application notes and protocols for the use of **dipropylene glycol ethyl ether** (DPEE) as a solvent in various organic synthesis reactions. DPEE, a high-boiling point, polar aprotic solvent, offers potential advantages in certain synthetic transformations, including improved reaction rates, enhanced solubility of reagents, and facilitation of high-temperature reactions.

Properties and Safety of Dipropylene Glycol Ethyl Ether

Dipropylene glycol ethyl ether is a colorless liquid with a mild, pleasant odor. Its physical and chemical properties make it a versatile solvent for a range of applications.

Table 1: Physicochemical Properties of **Dipropylene Glycol Ethyl Ether**[\[1\]](#)[\[2\]](#)[\[3\]](#)

| Property | Value |
|-------------------|---|
| CAS Number | 15764-24-6[1] |
| Molecular Formula | C ₈ H ₁₈ O ₃ [1] |
| Molecular Weight | 162.23 g/mol [2][3] |
| Boiling Point | 223.5 ± 15.0 °C (at 760 Torr)[1][2] |
| Melting Point | Not available |
| Flash Point | 89.0 ± 20.4 °C[1][2] |
| Density | 0.945 ± 0.06 g/cm ³ (at 20 °C)[1][2] |
| Vapor Pressure | 0.019 mmHg (at 25 °C)[1] |
| Refractive Index | ~1.4100[1] |
| pKa | 14.43 ± 0.10 (Predicted)[1] |
| Solubility | Miscible with water and many organic solvents. |

Safety and Handling:[4][5][6]

- General Handling: Work in a well-ventilated area. Wear suitable personal protective equipment (PPE), including safety glasses, chemical-resistant gloves (e.g., Butyl rubber, Ethyl vinyl alcohol laminate), and a lab coat.[4][5] Avoid contact with skin and eyes, and prevent the formation of aerosols.[4]
- Fire Safety: DPEE is a combustible liquid.[7] Keep away from heat, sparks, open flames, and other ignition sources.[5] Use dry chemical, carbon dioxide, or alcohol-resistant foam for extinction.[4]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[4] Keep away from oxidizing agents and strong acids.[7]
- First Aid:
 - Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen.[4]

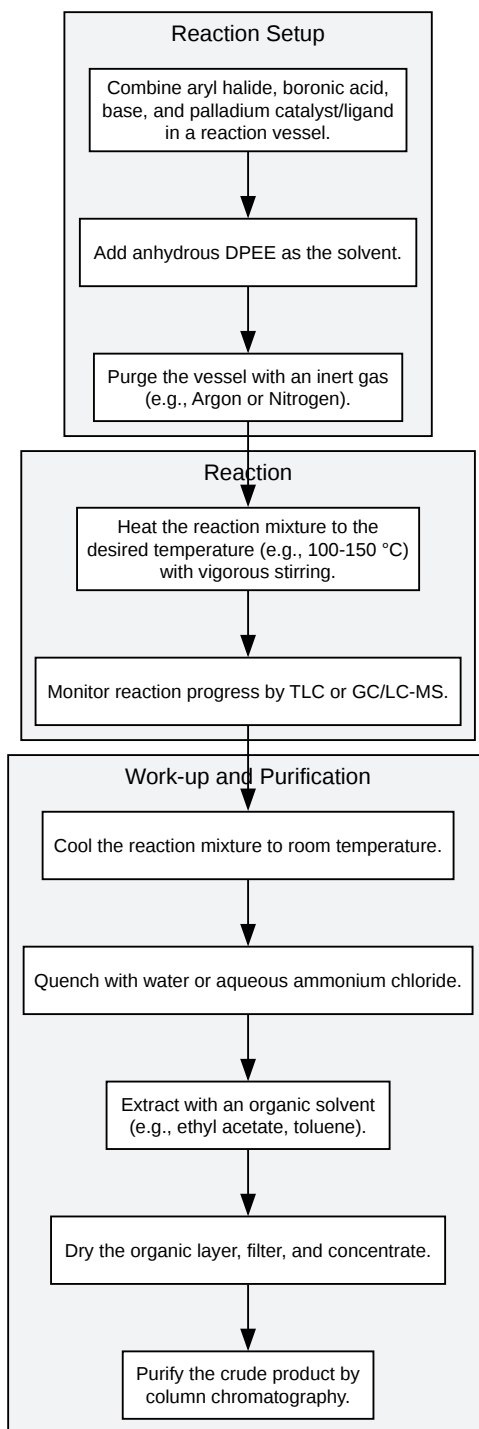
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water.^[4]
- Eye Contact: Rinse with water for at least 15 minutes.^[4]
- Ingestion: Rinse mouth with water. Do not induce vomiting.^[4] In all cases of exposure, seek medical attention if symptoms persist.

Application in Suzuki-Miyaura Cross-Coupling Reactions

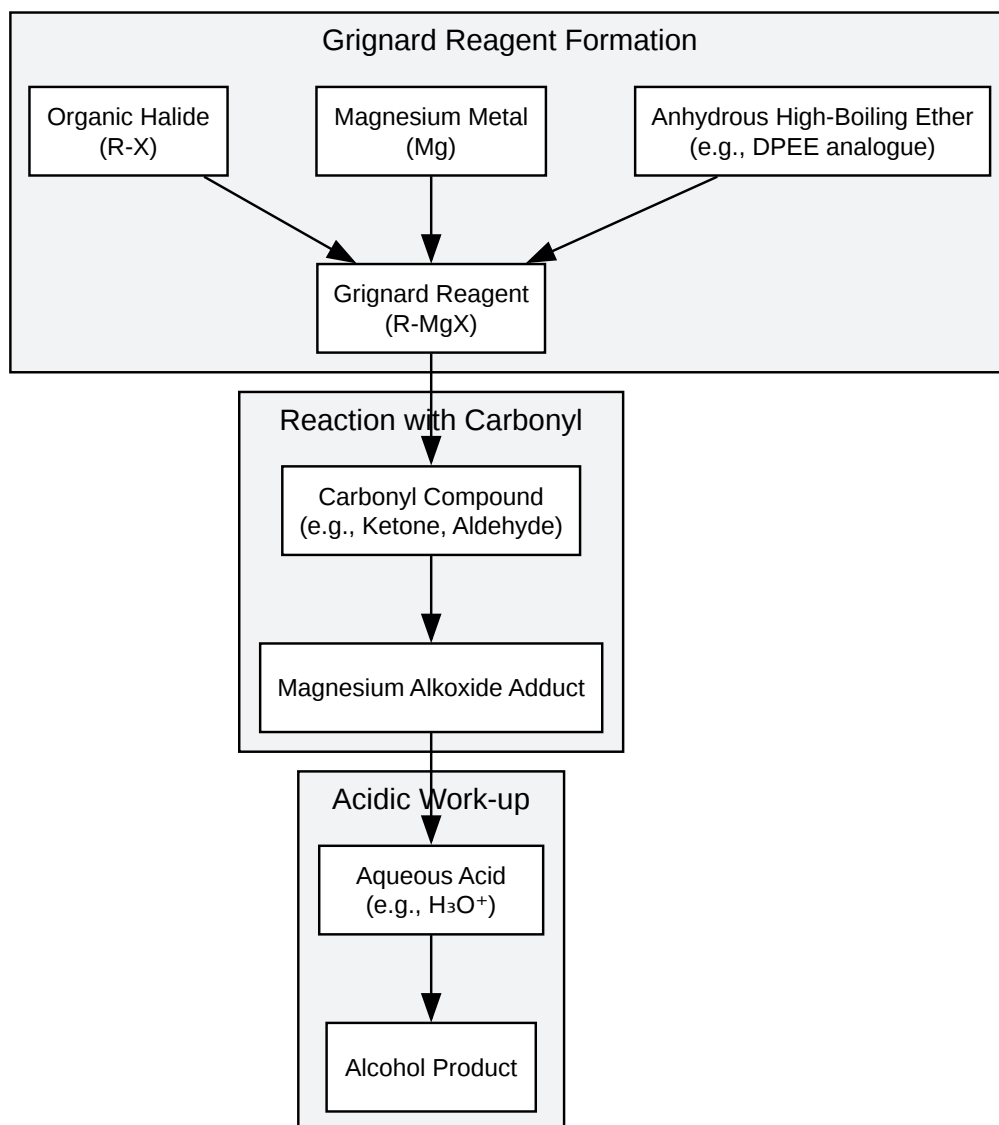
The high boiling point of DPEE makes it a suitable solvent for Suzuki-Miyaura cross-coupling reactions, particularly for less reactive aryl chlorides or sterically hindered substrates that require elevated temperatures. Its polar ether character can also aid in the solubility of organoboron reagents and inorganic bases.

Logical Workflow for Suzuki-Miyaura Cross-Coupling

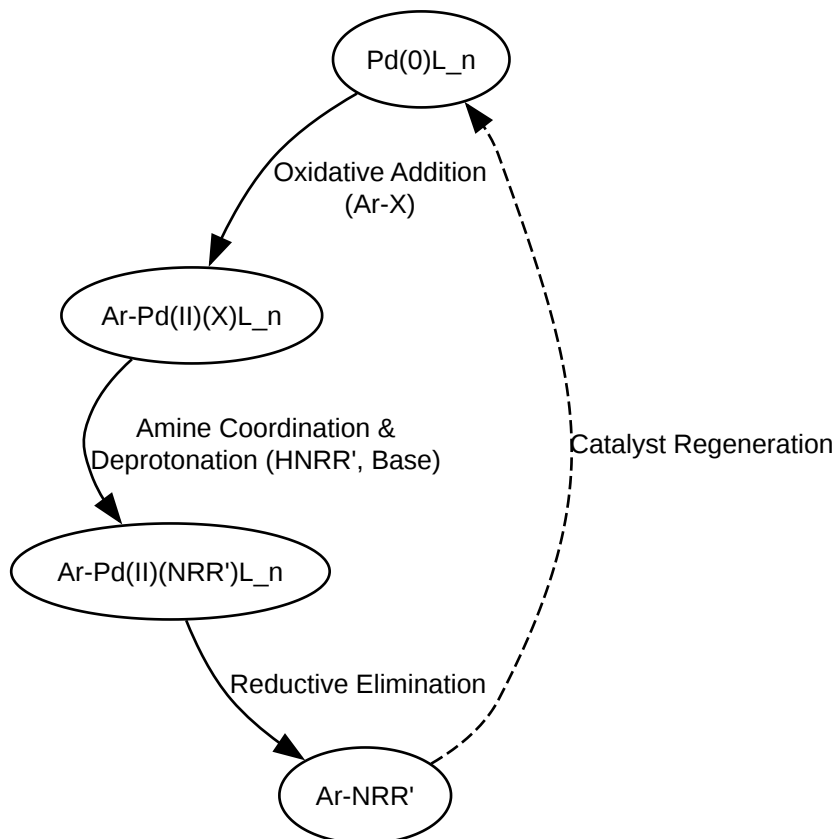
Workflow for Suzuki-Miyaura Cross-Coupling



Grignard Reaction Pathway



Catalytic Cycle of Buchwald-Hartwig Amination



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